

Spectroscopic Profiling of 2-Bromo-2-nitroadamantane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-bromo-2-nitroadamantane

CAS No.: 40854-02-2

Cat. No.: B2630894

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Executive Summary

The adamantane scaffold is a cornerstone in medicinal chemistry and materials science due to its exceptional lipophilicity, rigid tricyclic structure, and metabolic stability. Functionalizing this cage, particularly at the secondary C2 position, yields highly versatile intermediates. **2-Bromo-2-nitroadamantane** (CAS: 40854-02-2) is a prime example of a gem-bromonitroalkane that serves as a critical radical precursor in visible-light photoredox catalysis and as a synthetic building block for amantadine-analogous antiviral agents^[1].

This whitepaper provides an in-depth analysis of the spectroscopic signatures (NMR, FT-IR, and MS) of **2-bromo-2-nitroadamantane**. By correlating structural causality with analytical data, this guide establishes a self-validating framework for researchers to synthesize, isolate, and unequivocally characterize this sterically encumbered molecule.

Structural & Mechanistic Context: The Adamantane Cage

To understand the spectroscopic behavior of **2-bromo-2-nitroadamantane**, one must first analyze its 3D conformation. The adamantane cage consists of three intersecting cyclohexane rings locked in a chair conformation.

When both a bromine atom and a nitro group are introduced at the C2 position, the molecule experiences significant steric and electronic strain. Crystallographic studies reveal that while the adamantane cage itself undergoes no significant distortion (average C–C distances remain ~ 1.525 Å), the C–Br bond is notably elongated to 1.979 Å compared to typical paraffinic monobromides (1.937 Å)[2].

Causality in Reactivity: This bond lengthening is driven by the severe electrostatic repulsion between the highly electronegative nitro group and the bulky bromine atom. Consequently, the C–Br bond is highly labile, making **2-bromo-2-nitroadamantane** an excellent candidate for homolytic cleavage in single-electron transfer (SET) radical reactions[3]. This structural reality directly dictates the chemical shifts observed in its NMR spectra.

Spectroscopic Characterization & Causality

The rigorous identification of **2-bromo-2-nitroadamantane** relies on a multi-modal spectroscopic approach. Each technique validates a specific structural feature of the gem-bromonitroalkane moiety.

Nuclear Magnetic Resonance (NMR)

The rigid symmetry of the adamantane cage simplifies the NMR spectra, but the profound electron-withdrawing effects of the $-\text{NO}_2$ and $-\text{Br}$ groups induce extreme local deshielding.

- ^1H NMR (600 MHz, CDCl_3): The 14 protons of the adamantane cage are split into distinct environments. The most diagnostic signal is the sharp singlet at δ 2.90 ppm (2H). These correspond to the bridgehead protons (C1 and C3) directly adjacent to the C2 substitution site. The strong inductive pull of the nitro and bromo groups strips electron density from these protons, shifting them significantly downfield compared to the rest of the cage protons (which appear between 1.75 and 2.37 ppm)[3].
- ^{13}C NMR (151 MHz, CDCl_3): The defining feature of the ^{13}C spectrum is the quaternary C2 carbon, which resonates at an extreme downfield shift of δ 99.3 ppm[3]. This is caused by the combined deshielding effect of the nitro group (inductive effect) and the bromine atom

(heavy atom effect). The remaining carbons of the adamantane skeleton appear at 43.0, 27.9, and 23.0 ppm, representing the bridgehead CH and methylene CH₂ groups.

Fourier-Transform Infrared Spectroscopy (FT-IR)

FT-IR provides orthogonal validation of the functional groups. The nitro group dominates the spectrum with two intense bands:

- Asymmetric NO₂ Stretch: Observed at 1517 cm⁻¹, resulting from the out-of-phase expansion and contraction of the N–O bonds[4].
- Symmetric NO₂ Stretch: Typically observed around 1350–1360 cm⁻¹.
- C–H Stretches: The sp³ C–H bonds of the adamantane cage produce strong sharp bands just below 3000 cm⁻¹ (e.g., 2955 cm⁻¹)[4].

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) or GC-MS utilizing Electron Ionization (EI) or Electrospray Ionization (ESI) is critical for confirming the presence of bromine. Bromine exists as two stable isotopes, ⁷⁹Br (50.69%) and ⁸¹Br (49.31%). This manifests as a characteristic 1:1 doublet in the molecular ion region (M⁺ and M+2) at m/z 259 and 261, providing an unmistakable isotopic signature for the brominated cage.

Quantitative Data Summaries

Table 1: ¹H NMR Data Summary (600 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J)	Assignment Causality
2.90	Singlet (s)	2H	-	C1/C3 Bridgehead protons; heavily deshielded by adjacent $-\text{NO}_2/-\text{Br}$.
2.37	Doublet (d)	2H	13.7 Hz	Equatorial/Axial CH_2 protons on adjacent cage carbons.
1.98	Doublet (d)	2H	14.6 Hz	Equatorial/Axial CH_2 protons on adjacent cage carbons.
1.95 – 1.75	Multiplet (m)	8H	-	Remaining distant cage protons (C5, C7, and distal CH_2 groups).

Table 2: ^{13}C NMR Data Summary (151 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Carbon Type	Assignment Causality
99.3	Quaternary (C)	C2 carbon; extreme downfield shift due to dual electronegative substitution.
43.0	Methylene (CH_2)	Adamantane cage skeleton.
27.9	Methine (CH)	Adamantane cage skeleton.
23.0	Methylene (CH_2)	Adamantane cage skeleton.

Table 3: FT-IR & MS Data Summary

Analytical Method	Key Signal / Value	Structural Significance
FT-IR	1517 cm ⁻¹	Asymmetric –NO ₂ stretching vibration.
FT-IR	2955 cm ⁻¹	sp ³ C–H stretching of the adamantane cage.
MS (Isotopic)	m/z 259.0 / 261.0	1:1 ratio confirms the presence of a single Bromine atom (⁷⁹ Br/ ⁸¹ Br).

Experimental Workflow: Synthesis & Analytical Validation

To ensure scientific integrity, the synthesis and characterization of **2-bromo-2-nitroadamantane** must operate as a self-validating system. The following protocol utilizes built-in analytical checkpoints to confirm reaction success at every stage.

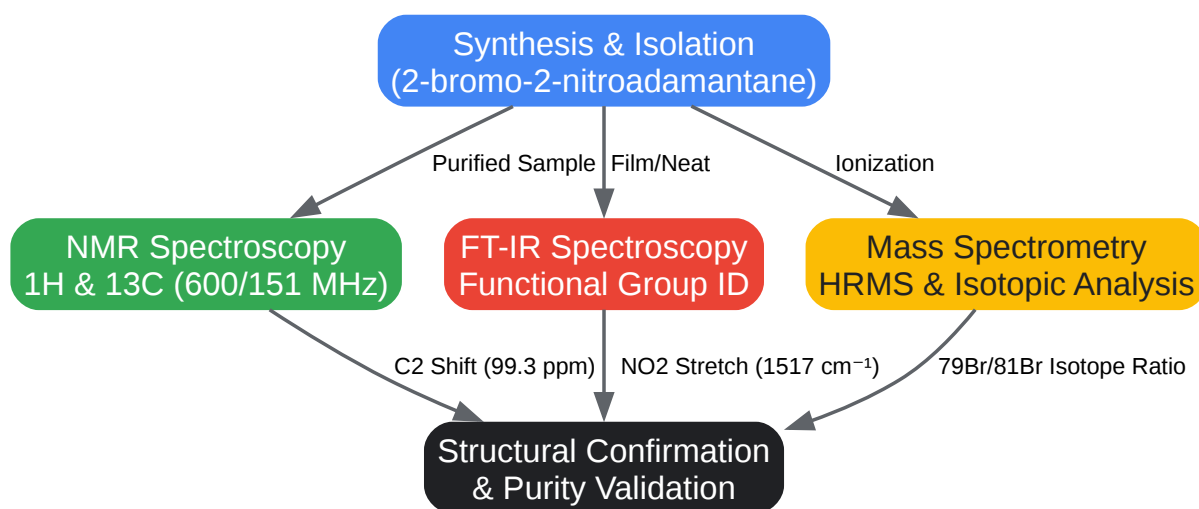
Step-by-Step Methodology

- Deprotonation (Nitronate Formation):
 - Procedure: Dissolve 2-nitroadamantane (1.0 equiv) in anhydrous THF under an inert N₂ atmosphere. Cool the solution to 0 °C. Slowly add a strong base, such as Potassium tert-butoxide (KOtBu, 1.2 equiv), to generate the nitronate anion.
 - Validation Checkpoint: The solution will typically undergo a distinct color change (often turning deep yellow/orange), confirming the formation of the delocalized nitronate intermediate.
- Electrophilic Bromination:
 - Procedure: To the stirred nitronate solution at 0 °C, add N-bromosuccinimide (NBS, 1.2 equiv) portion-wise. Allow the reaction to warm to room temperature and stir for 2-4 hours.

- Validation Checkpoint: Perform Thin-Layer Chromatography (TLC) using a 10:1 Hexanes/Ethyl Acetate eluent. The disappearance of the 2-nitroadamantane spot and the emergence of a new, less polar spot (due to the loss of the acidic proton and addition of lipophilic bromine) validates the conversion.
- Workup & Isolation:
 - Procedure: Quench the reaction with saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ to neutralize unreacted bromine species. Extract with dichloromethane (DCM, 3x). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo. Purify via flash column chromatography to yield a colorless oil[3].
- Spectroscopic Validation (The Feedback Loop):
 - NMR Check: Dissolve 15 mg of the purified oil in CDCl_3 . Run a ^1H NMR scan. Self-Validation: The strict absence of a proton signal at the C2 position (which would appear around 4.5 ppm in the precursor) and the presence of the 2.90 ppm singlet confirms total geminal substitution.
 - MS Check: Inject an aliquot into the GC-MS. Self-Validation: The presence of the 1:1 doublet at m/z 259/261 confirms the exact mass and isotopic signature of the brominated product.

Analytical Workflow Visualization

The following diagram maps the logical relationships between the synthetic output and the orthogonal spectroscopic techniques used to validate the molecular structure.



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Workflow for the synthesis and spectroscopic validation of **2-bromo-2-nitroadamantane**.

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